

A Comprehensive Technical Guide to the Physical Characteristics of Pure Chloroform

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of pure **chloroform** (trichloromethane, CHCl₃). The information presented herein is intended to serve as a vital resource for professionals in research, scientific analysis, and drug development, where precise knowledge of solvent properties is paramount for experimental design, execution, and interpretation. This document summarizes key quantitative data in structured tables, offers detailed experimental protocols for property determination, and includes visualizations of experimental workflows.

Core Physical and Molecular Properties

Pure **chloroform** is a colorless, volatile liquid with a characteristically sweet odor.[1][2][3] It is a dense liquid, significantly heavier than water, and is not flammable under normal conditions, though its vapors may burn with a greenish flame.[1][2][4] **Chloroform**'s molecular structure consists of a central carbon atom bonded to one hydrogen and three chlorine atoms in a tetrahedral geometry.[2][4]

Table 1: Fundamental Physical and Molecular Data for Pure Chloroform



| Property | Value | Reference |
|--------------------------|-------------------------------------|-------------|
| Molecular Formula | CHCl₃ | [5][6][7] |
| Molar Mass | 119.38 g/mol | [1][7][8] |
| Appearance | Clear, colorless liquid | [1][3][9] |
| Odor | Characteristic sweet, ethereal odor | [1][2][3] |
| Melting Point | -63.5 °C (-82.3 °F; 209.7 K) | [2][10][11] |
| Boiling Point (at 1 atm) | 61.2 °C (142.2 °F; 334.3 K) | [3][10][12] |

Density and Refractive Index

The density of **chloroform** is a critical parameter in applications such as solvent extraction and reaction mixture layering. Its high refractive index is also a key characteristic for its use in certain analytical techniques.

Table 2: Density of Pure Chloroform at Various Temperatures

| Temperature (°C) | Density (g/cm³) | Reference | |
|------------------|-----------------|-----------|--|
| 20 | 1.489 | [8] | |
| 20 | 1.4835 | [6] | |
| 20 | 1.49 | [9] | |
| 25 | 1.492 | [5][13] | |

Table 3: Refractive Index of Pure Chloroform



| Temperature (°C) | Refractive Index (n_D) | Reference | |
|------------------|------------------------|-----------|--|
| 19 | 1.4459 | [14] | |
| 20 | 1.4459 | [11] | |
| 20 | 1.445 | [5][13] | |
| 20 | ~1.4 | [15] | |

Viscosity and Surface Tension

The viscosity and surface tension of **chloroform** influence its flow characteristics and interfacial properties, which are important in processes like chromatography and liquid-liquid extraction.

Table 4: Viscosity of Pure **Chloroform** at Various Temperatures

| Temperature (°C) | Viscosity (mPa·s or cP) | Reference | |
|------------------|-------------------------|-----------|--|
| -10 | 0.786 | [14] | |
| 0 | 0.699 | [14] | |
| 20 | 0.563 | [1][14] | |
| 25 | 0.542 | [14] | |
| 30 | 0.510 (millipoises) | [1] | |
| 40 | 0.464 | [14] | |
| 60 | 0.389 | [14] | |

Table 5: Surface Tension of Pure Chloroform at Various Temperatures



| Temperature (°C) | Surface Tension (dyn/cm) | Reference | |
|------------------|--------------------------|-----------|--|
| 10 | 28.5 | [14] | |
| 20 | 27.1 | [14] | |
| 20 | 27.16 | [16] | |
| 25 | 26.67 | [14] | |
| 50 | 23.44 | [14] | |
| 60 | 21.7 | [14] | |
| 75 | 20.20 | [14] | |

Vapor Pressure and Solubility

Chloroform's high volatility is indicated by its vapor pressure. Its solubility characteristics are crucial for its role as a solvent.

Table 6: Vapor Pressure of Pure Chloroform at Various Temperatures

| Temperature (°C) | Vapor Pressure (kPa) | Vapor Pressure (mm Hg / Torr) | Reference |
|------------------|-------------------------|----------------------------------|-----------|
| -40 | 0.62 | - | [11] |
| 0 | 7.89 | - | [11] |
| 20 | - | 160 | [5][13] |
| 20 | - | 158.4 | [16] |
| 25 | 25.9 | - | [11] |
| 100 | 313 | - | [11] |
| 200 | 2260 | - | [11] |

Table 7: Solubility of Pure Chloroform



| Solvent | Solubility | Temperature (°C) | Reference |
|--------------------------|----------------------------|------------------|-----------|
| Water | 0.8 g / 100 mL | 20 | [8] |
| Water | 8.09 g / L | 20 | [11] |
| Water | 10.62 g / L | 0 | [11] |
| Water | 7.32 g / L | 60 | [11] |
| Alcohols (e.g., ethanol) | Highly soluble/Miscible | - | [8][11] |
| Benzene | Highly soluble/Miscible | - | [8][11] |
| Diethyl ether | Miscible | - | [11] |
| Acetone | ≥ 100 g/L | 19 | [11] |
| Carbon Tetrachloride | Miscible | - | [11] |
| Oils | Miscible | - | [11] |

Experimental Protocols

Accurate determination of physical properties is essential for the validation of substance purity and for reliable experimental work. The following are detailed methodologies for measuring key physical characteristics of **chloroform**.

Determination of Density using a Pycnometer

Objective: To accurately measure the density of a pure liquid sample.

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance (accurate to ±0.0001 g)
- Constant temperature water bath

Foundational & Exploratory



- Thermometer
- Distilled water
- The pure liquid sample (chloroform)
- Lint-free tissue or filter paper
- Pasteur pipette

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with a suitable solvent, followed by distilled water. Dry the pycnometer completely in an oven and allow it to cool to ambient temperature in a desiccator.
- Mass of Empty Pycnometer: Accurately weigh the dry, empty pycnometer with its stopper on the analytical balance. Record this mass as m₀.[10][11]
- Calibration with Distilled Water: Fill the pycnometer with distilled water that has been
 equilibrated to a specific temperature (e.g., 20 °C) in the water bath.[11] Insert the stopper,
 ensuring that excess water emerges from the capillary.[10]
- Temperature Equilibration: Place the filled pycnometer in the constant temperature water bath for at least 15 minutes to ensure the contents reach the desired temperature.[2]
- Volume Adjustment: If necessary, adjust the water level to the mark on the side inlet-tube or ensure the capillary is full without any air bubbles.[2] Carefully dry the outside of the pycnometer with a lint-free tissue.[11]
- Mass of Pycnometer with Water: Weigh the pycnometer filled with water and record the mass as m₁.[2]
- Mass of Pycnometer with Sample: Empty and thoroughly dry the pycnometer. Fill it with the
 pure **chloroform** sample, following the same procedure for filling, temperature equilibration,
 and drying as with the water.



- Weighing the Sample: Weigh the pycnometer filled with chloroform and record the mass as m₂.
- Calculation:
 - Mass of water: m water = m₁ m₀
 - Volume of pycnometer (at the specified temperature): $V = m_water / \rho_water$ (where ρ water is the known density of water at that temperature).
 - Mass of chloroform: m chloroform = m₂ m₀
 - Density of chloroform: ρ chloroform = m chloroform / V

Determination of Refractive Index using an Abbe Refractometer

Objective: To measure the refractive index of a pure liquid sample.

Materials:

- Abbe refractometer
- Constant temperature circulating water bath
- Light source (typically a sodium lamp or a white light source with a compensator)
- · Dropper or Pasteur pipette
- The pure liquid sample (chloroform)
- Standard liquid for calibration (e.g., distilled water)
- Soft lens paper

Procedure:



- Instrument Setup: Turn on the light source and the circulating water bath, setting it to the
 desired temperature (e.g., 20 °C). Allow the refractometer prisms to equilibrate to this
 temperature.
- Calibration: Calibrate the instrument using a standard of known refractive index, such as distilled water (n_D at 20 °C = 1.3330).
 - Open the prism assembly and clean the surfaces of both the measuring and illuminating prisms with a soft tissue and a suitable solvent (e.g., ethanol), then allow them to dry completely.[14]
 - Place a few drops of distilled water onto the surface of the measuring prism.
 - Close the prism assembly securely.
 - Adjust the mirror or light source to achieve optimal illumination.
 - Looking through the eyepiece, rotate the coarse adjustment knob until the field of view shows a distinct light and dark region.[8]
 - If a colored band is visible at the borderline, adjust the compensator knob to obtain a sharp, achromatic (black and white) borderline.[3]
 - Use the fine adjustment knob to position the borderline exactly on the crosshairs in the eyepiece.[3]
 - Read the refractive index from the scale. If it does not match the known value for water,
 adjust the calibration screw as per the instrument's manual.
- Sample Measurement:
 - Clean and dry the prisms thoroughly.
 - Apply a few drops of the pure chloroform sample to the measuring prism and close the assembly.
 - Allow a few minutes for the sample to reach thermal equilibrium.




- Repeat steps 2e through 2g for the **chloroform** sample.
- Record the refractive index reading from the scale.
- It is good practice to take multiple readings and report the average value.

Mandatory Visualizations Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the physical characterization of a pure liquid sample.





Click to download full resolution via product page


Caption: Logical workflow for the physical characterization of a pure liquid.



Experimental Workflow for Density Measurement using a Pycnometer

This diagram details the step-by-step experimental process for determining the density of a liquid.





Click to download full resolution via product page

Caption: Experimental workflow for density measurement by pycnometry.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fpharm.uniba.sk [fpharm.uniba.sk]
- 2. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 3. davjalandhar.com [davjalandhar.com]
- 4. researchgate.net [researchgate.net]
- 5. home.uni-leipzig.de [home.uni-leipzig.de]
- 6. brainly.com [brainly.com]
- 7. researchgate.net [researchgate.net]
- 8. Abbe's Refractometer (Procedure): Modern Physics Virtual Lab: Physical Sciences: Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 9. scribd.com [scribd.com]
- 10. che.utah.edu [che.utah.edu]
- 11. scsp.chem.ucsb.edu [scsp.chem.ucsb.edu]
- 12. scribd.com [scribd.com]
- 13. pearsonhighered.com [pearsonhighered.com]
- 14. fpharm.uniba.sk [fpharm.uniba.sk]
- 15. researchgate.net [researchgate.net]
- 16. hinotek.com [hinotek.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Characteristics of Pure Chloroform]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151607#physical-characteristics-of-pure-chloroform]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com